

2-Chlorocyclohex-1-enecarbaldehyde molecular weight

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Compound of Interest

Compound Name: 2-Chlorocyclohex-1-enecarbaldehyde

Cat. No.: B154298

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An In-depth Technical Guide on the Molecular Properties of **2-Chlorocyclohex-1-enecarbaldehyde**

This document provides a detailed overview of the molecular weight and related properties of the chemical compound **2-Chlorocyclohex-1-enecarbaldehyde**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Molecular Weight

2-Chlorocyclohex-1-enecarbaldehyde is a chemical compound with the molecular formula C₇H₉ClO.^[1] Its molecular weight is a fundamental property for quantitative analysis, formulation, and various experimental procedures.

Quantitative Data Summary

The key quantitative properties of **2-Chlorocyclohex-1-enecarbaldehyde** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₉ ClO	PubChem[1]
Molecular Weight	144.60 g/mol	PubChem[1]
Exact Mass	144.0341926 Da	PubChem[1]
IUPAC Name	2-chlorocyclohexene-1-carbaldehyde	PubChem[1]
CAS Number	1680-73-5	PubChem[1]

Experimental Protocols

The determination of the molecular weight of a compound like **2-Chlorocyclohex-1-enecarbaldehyde** is typically achieved through mass spectrometry. A detailed, generalized protocol for this analytical technique is provided below.

Mass Spectrometry for Molecular Weight Determination

Objective: To determine the exact mass and confirm the molecular weight of **2-Chlorocyclohex-1-enecarbaldehyde**.

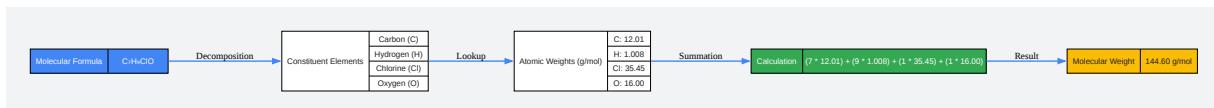
Methodology:

- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized. Common ionization techniques for a molecule of this type include Electrospray Ionization (ESI) or Electron Impact (EI).
- **Mass Analysis:** The ionized molecules (and their fragments) are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., Quadrupole, Time-of-Flight).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z.

- Data Analysis: The peak corresponding to the molecular ion $[M]^+$ or a protonated/adducted molecule (e.g., $[M+H]^+$, $[M+Na]^+$) is identified to determine the exact mass of the compound.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the molecular formula to the calculated molecular weight.



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Caption: Logical workflow for calculating molecular weight.

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References

- 1. 2-Chlorocyclohex-1-enecarbaldehyde | C7H9ClO | CID 11804892 - PubChem [pubchem.ncbi.nlm.nih.gov]
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